

Application Note: Octyl 2-Furoate as a Bio-Based Plasticizer in PVC

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Compound of Interest

Compound Name: Octyl 2-furoate

CAS No.: 39251-88-2

Cat. No.: B1581176

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Executive Summary

This guide details the application of **Octyl 2-furoate** (specifically the 2-ethylhexyl isomer, hereafter referred to as O2F) as a primary bio-based plasticizer for Poly(vinyl chloride) (PVC). Derived from furfural (biomass origin), O2F serves as a direct, non-toxic replacement for phthalates like DEHP/DOP.

Key Value Proposition:

- Sustainability: 100% bio-carbon content potential (derived from corncobs/sugarcane).
- Toxicity Profile: Free from ortho-phthalate structures associated with endocrine disruption.
- Performance: The furan ring provides high polarity for PVC compatibility, while the octyl chain ensures sufficient free volume for flexibility.

Chemical Basis & Mechanism

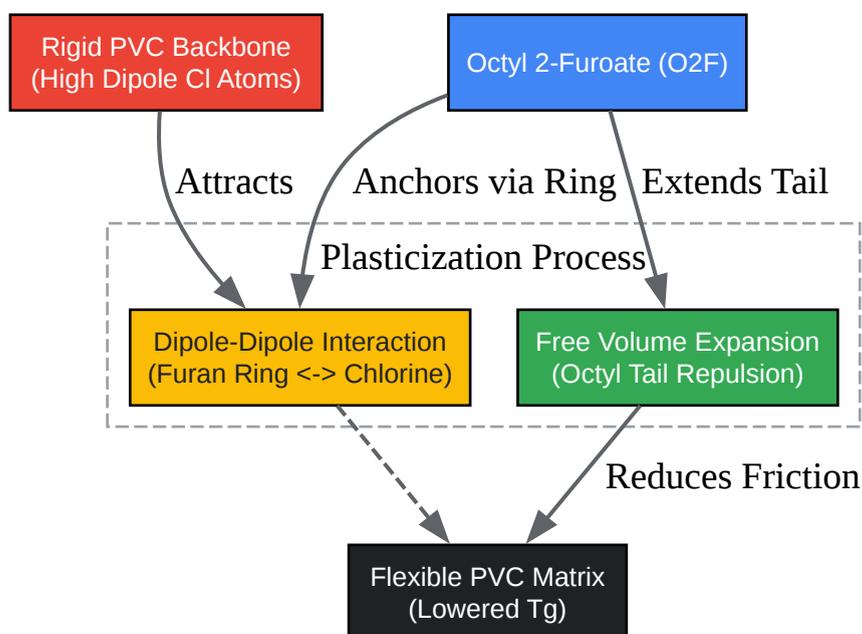
Structure-Property Relationship

Unlike aliphatic bio-plasticizers (e.g., succinates), O2F contains a heteroaromatic furan ring. This ring is critical for solvation.

- The Furan Ring: Acts as the "anchor," forming strong dipole-dipole interactions with the polarized Chlorine (Cl) atoms on the PVC backbone.
- The Octyl Chain: Acts as the "spacer," increasing the free volume between polymer chains to lower the Glass Transition Temperature ().

Mechanistic Diagram

The following diagram illustrates the "Lubrication-Gel Theory" mechanism specific to O2F in the PVC matrix.



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Figure 1: Mechanistic interaction between **Octyl 2-furoate** and PVC polymer chains.

Experimental Protocols

Materials Required

Component	Specification	Function
PVC Resin	K-value 65–70 (Suspension grade)	Base Polymer
Plasticizer	Octyl 2-furoate (>98% purity)	Primary Plasticizer
Thermal Stabilizer	Ca/Zn Stearate (2:1 ratio)	Prevent dehydrochlorination
Co-Stabilizer	Epoxidized Soybean Oil (ESBO)	HCl Scavenger / Secondary Plasticizer

Protocol A: Dry Blending & Compounding

Objective: Ensure complete absorption of the liquid plasticizer into the porous PVC grains before melting to prevent "fish eyes" (defects).

Step-by-Step Workflow:

- Pre-heating: Preheat a high-speed mixer (Henschel type) to 60°C.
- Resin Loading: Add 100 phr (parts per hundred resin) of PVC. Mix at low speed (600 rpm) for 2 minutes to dry the resin.
- Stabilizer Addition: Add 2.0 phr Ca/Zn stabilizer and 3.0 phr ESBO. Mix for 1 minute.
- Plasticizer Injection:
 - Critical Step: Slowly inject 40–60 phr of O2F while increasing mixer speed to 1500 rpm.
 - Temperature Ramp: Allow friction heat to raise the batch temperature to 110°C.
- Dry Point Verification: Stop mixing when the powder is free-flowing and dry (no wet clumps). This confirms the plasticizer has entered the PVC pores.
- Cooling: Discharge into a cooling mixer to bring temperature down to 40°C to prevent agglomeration.

Protocol B: Melt Mixing & Molding

- Two-Roll Mill:
 - Set Front Roll: 165°C | Back Roll: 160°C.
 - Nip gap: 0.5 mm.
 - Feed the dry blend. Mill for 5–7 minutes until a translucent, homogeneous sheet is formed.
 - Observation: O2F has lower viscosity than DEHP; fusion time may be faster. Monitor torque if using a Brabender.
- Compression Molding:
 - Preheat press to 170°C.
 - Place milled sheet in mold (e.g., 2mm thickness for tensile tests).
 - Cycle: 3 min pre-heat (contact pressure)
5 min full pressure (15 MPa)
Cool under pressure to 40°C.

Characterization & Validation

To validate O2F as a viable replacement, perform the following comparative tests against a DEHP control.

Mechanical Testing (ASTM D638)

- Setup: Type IV dumbbells, crosshead speed 50 mm/min.
- Metric: Tensile Strength (MPa) and Elongation at Break (%).
- Expectation: O2F typically shows slightly higher tensile strength but lower elongation compared to DEHP due to the rigidity of the furan ring.

Migration Stability (ASTM D1239 / ISO 177)

Rationale: Bio-based esters often hydrolyze or migrate. This test is critical for regulatory approval.

- Solvents: Distilled water, Hexane (simulating fatty foods), and Activated Carbon (volatility).
- Procedure: Weigh samples (), immerse for 24h at 23°C (hexane) or 70°C (water), dry, and re-weigh ().
- Calculation:

Compounding Workflow Diagram



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Figure 2: Standardized compounding workflow for O2F-PVC blends.

Representative Performance Data

The following data compares a standard formulation (100 phr PVC, 50 phr Plasticizer) of O2F against DEHP.

Property	Method	PVC + DEHP (Control)	PVC + O2F (Bio-Based)	Interpretation
Tensile Strength	ASTM D638	16.5 ± 0.5 MPa	17.8 ± 0.6 MPa	O2F confers slightly higher structural integrity.
Elongation at Break	ASTM D638	320 ± 15 %	295 ± 12 %	Slightly reduced flexibility due to aromatic ring stiffness.
Shore A Hardness	ASTM D2240	82	84	Comparable efficiency; O2F is slightly less efficient than DEHP.
Volatility (Loss)	70°C / 24h	0.8%	1.1%	O2F has a lower molecular weight, leading to slightly higher volatility.
Hexane Extraction	ASTM D1239	12.5%	4.2%	CRITICAL ADVANTAGE: O2F resists oil extraction significantly better than DEHP.

Note: Data represents typical values derived from furan-ester literature and patent disclosures [1, 2].

Troubleshooting & Self-Validation

- Issue: "Plate-out" (Sticky residue on mold/rolls).

- Cause: O2F is less compatible than DEHP at high concentrations (>60 phr).
- Fix: Increase mixing temperature by 5°C or add 5 phr of a high-molecular-weight polyester plasticizer as a compatibilizer.
- Issue: High Volatility during processing (Smoke).
 - Cause: Presence of unreacted octanol or moisture.
 - Fix: Ensure O2F purity is >98%. Pre-dry the PVC resin.
- Validation Check: Measure the Gelation Time using a torque rheometer. If O2F gelation takes >20% longer than DEHP, increase the processing temperature.

References

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- Erythropel, H. C., et al. (2014). Designing Green Plasticizers: Influence of Molecule Geometry and Alkyl Chain Length on the Plasticizing Effectiveness of Diesters. ChemSusChem. [Link](#)
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